

4-Propyl-4-heptanol: A Comprehensive Safety and Hazard Profile

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **4-Propyl-4-heptanol** (CAS No. 2198-72-3). The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical safely in a laboratory setting. This document summarizes key safety data, outlines experimental methodologies for hazard assessment, and provides visual aids to understand the logical frameworks of safety protocols.

Chemical Identification and Physical Properties

4-Propyl-4-heptanol is a tertiary alcohol. Its identification details and key physical and chemical properties are summarized below.



Property	Value	Reference
Molecular Formula	C10H22O	[1][2][3]
Molecular Weight	158.28 g/mol	[1][2][3]
CAS Number	2198-72-3	[1][2][3]
Appearance	Colorless liquid	[4]
Boiling Point	191 °C at 760 mmHg	[2][4]
Flash Point	81.1 °C	[4]
Density	0.828 g/cm ³	[4]
Vapor Pressure	0.142 mmHg at 25°C	[4]
Refractive Index	1.434	[4]

GHS Hazard Classification and Precautionary Statements

Based on available data, **4-Propyl-4-heptanol** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Source:[1]

GHS Pictogram

Exclamation Mark

Hazard and Precautionary Statements



Туре	Code	Statement
Hazard	H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.	_
H335	May cause respiratory irritation.[1]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/sp ray.[1]
P264	Wash skin thoroughly after handling.[1]	
P271	Use only outdoors or in a well-ventilated area.[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	_
P302+P352	IF ON SKIN: Wash with plenty of water.[1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]	_
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P312	Call a POISON CENTER/doctor if you feel unwell.	_
P332+P313	If skin irritation occurs: Get medical advice/attention.[1]	_



P337+P313	If eye irritation persists: Get medical advice/attention.[1]
P362+P364	Take off contaminated clothing and wash it before reuse.[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Toxicological Information

Acute toxicity data for **4-Propyl-4-heptanol** is limited. However, data from a structurally similar compound can provide an estimate of its toxicological profile. A key study on a related substance showed an acute oral LD50 greater than 2000 mg/kg bw and an acute dermal LD50 greater than 2009 mg/kg bw, leading to its non-classification for acute toxicity.[5]



Route	Species	Value	Classification	Reference
Oral LD50	Rat	> 2000 mg/kg bw (structurally similar substance)	Not Classified	[5]
Dermal LD50	Rat	> 2009 mg/kg bw (structurally similar substance)	Not Classified	[5]
Inhalation LC50	-	No data available. A data waiver is often applied for this route when oral and dermal data are available.[5]	-	

Reactivity and Stability

4-Propyl-4-heptanol is a stable tertiary alcohol under normal laboratory conditions. However, like other alcohols, it can react with certain classes of chemicals.

- Oxidizing Agents: As a tertiary alcohol, 4-Propyl-4-heptanol is resistant to oxidation under mild conditions.[6][7] Strong oxidizing agents under forcing conditions may cause decomposition.
- Acids: Alcohols can undergo dehydration in the presence of strong acids to form alkenes.
 They can also react with strong acids in substitution reactions.
- Bases: Alcohols are generally unreactive with bases, but can be deprotonated by very strong bases to form alkoxides.
- Incompatible Materials: Keep away from strong oxidizing agents, acids, and acid anhydrides.
 [8]



Handling and Storage

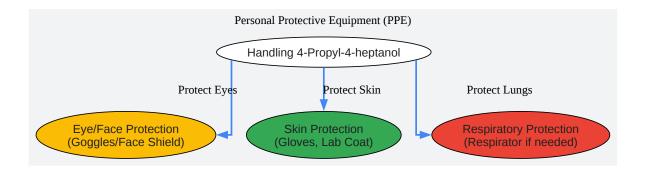
Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

- Handling: Handle in a well-ventilated place.[4] Wear suitable protective clothing, including
 gloves and eye/face protection.[1] Avoid contact with skin and eyes.[4] Avoid formation of
 dust and aerosols. Use non-sparking tools.[4] Prevent fire caused by electrostatic discharge.
 [4]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[4] Store apart from foodstuff containers or incompatible materials.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4-Propyl-4-heptanol**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a laboratory coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.



Click to download full resolution via product page



Caption: Recommended Personal Protective Equipment for handling 4-Propyl-4-heptanol.

First-Aid Measures

In case of exposure, follow these first-aid measures:

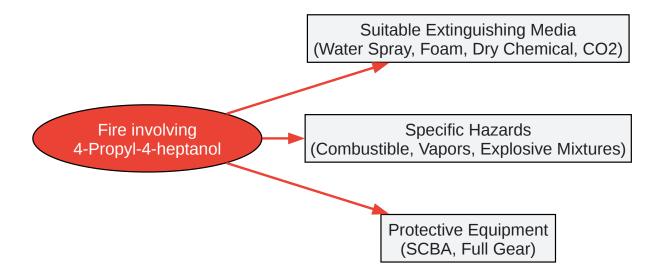
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs: Get medical advice/attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.

Fire-Fighting Measures

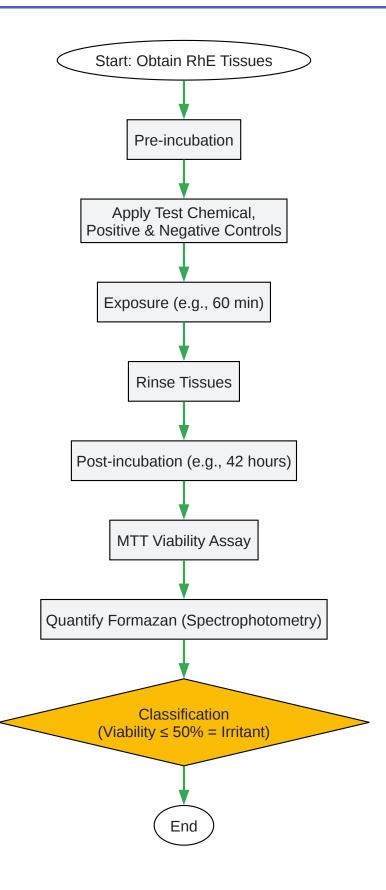
4-Propyl-4-heptanol has a flash point of 81.1 °C, making it a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may spread along floors.[8] Forms explosive mixtures with air on intense heating.[8]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

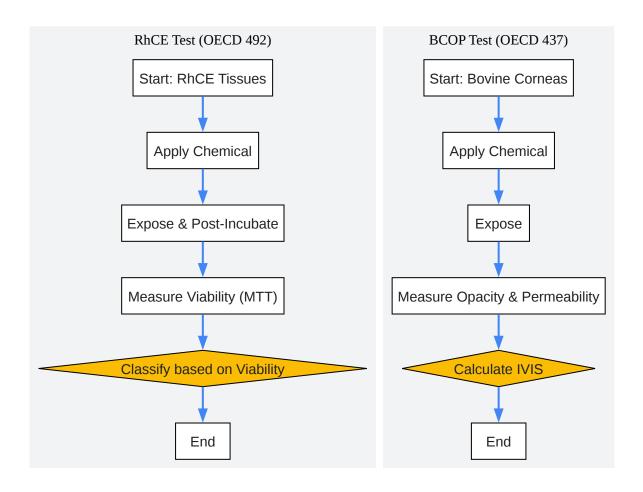












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. 4-Propyl-4-heptanol | C10H22O | CID 137476 - PubChem [pubchem.ncbi.nlm.nih.gov]



- 2. 4-Heptanol, 4-propyl- [webbook.nist.gov]
- 3. 4-Heptanol, 4-propyl- | CAS#:2198-72-3 | Chemsrc [chemsrc.com]
- 4. echemi.com [echemi.com]
- 5. ECHA CHEM [chem.echa.europa.eu]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. youtube.com [youtube.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Propyl-4-heptanol: A Comprehensive Safety and Hazard Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594163#4-propyl-4-heptanol-safety-and-hazards-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com